Technical Support Center: Purification of 4-Chloro-2-methylthiazole-5-carbaldehyde

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Compound of Interest

Compound Name:	*4-Chloro-2-methylthiazole-5-carbaldehyde*
Cat. No.:	*B13314475*

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Subject: Recrystallization Protocol & Troubleshooting Guide CAS Registry Number: 866329-08-0 Chemical Formula: C_5H_4ClNOS Molecular Weight: 161.61 g/mol [1][2]

Technical Overview & Solvent Selection Logic

The Challenge: **4-Chloro-2-methylthiazole-5-carbaldehyde** is a functionalized thiazole intermediate.[2] Unlike its non-chlorinated analog (4-methylthiazole-5-carboxaldehyde, MP ~76°C), the C4-chloro substituent increases lipophilicity and typically elevates the melting point.[2] However, the aldehyde moiety makes the compound susceptible to two primary failure modes during purification:

- Oxidation: Rapid conversion to the corresponding carboxylic acid if exposed to air/heat for prolonged periods.[2]
- Oiling Out: The compound often forms a supersaturated oil rather than a crystal lattice due to the low melting point (<100°C range) and conformational flexibility of the thiazole ring.[2]

Solvent System Strategy: Based on the dielectric constants and the compound's polarity profile (moderately polar aldehyde + lipophilic chloro-thiazole core), we recommend a Binary Solvent

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System (Solvent/Anti-solvent) over a single solvent.[2]

Solvent System	Role	Suitability Rating	Technical Note
Ethyl Acetate / n-Heptane	Primary Recommendation	High	Excellent impurity rejection.[2] Heptane acts as a gentle anti-solvent, reducing the risk of oiling out compared to Hexanes.[2]
Ethanol / Water	Alternative	Medium	Good for removing inorganic salts.[2] Risk: Potential for hemiacetal formation if acidic impurities are present; water removal is difficult during drying.[2]
Toluene	Single Solvent	Low	High boiling point (110°C) risks thermal degradation/oxidation of the aldehyde. Hard to remove trace solvent.[2]

Standard Operating Procedure (SOP)

Method: Anti-Solvent Recrystallization (EtOAc / n-Heptane) Scale: Protocol normalized for 10g crude input.

Phase A: Dissolution

- Place 10g crude solid in a 100mL round-bottom flask (RBF).
- Add 20 mL Ethyl Acetate (EtOAc).

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- Heat to 50-55°C (do not reflux vigorously to minimize oxidation).
- Observation Check: If solids remain, add EtOAc in 2 mL increments until clear.[2]
  - Note: If a dark, insoluble tar remains at the bottom, decant the supernatant into a clean flask. Do not force the tar into solution.[2]

Phase B: Crystallization

- Remove from heat.[2][3][4] While the solution is still warm (~45°C), slowly add n-Heptane dropwise.[2]
- The Cloud Point: Stop adding Heptane the moment a faint, persistent turbidity (cloudiness) appears.[2]
- Add 1-2 mL of EtOAc to clear the solution back to transparency.[2]
- Seeding (Critical): Add a single seed crystal of pure product (if available) or scratch the inner glass wall with a glass rod to induce nucleation.[2]

Phase C: Controlled Cooling

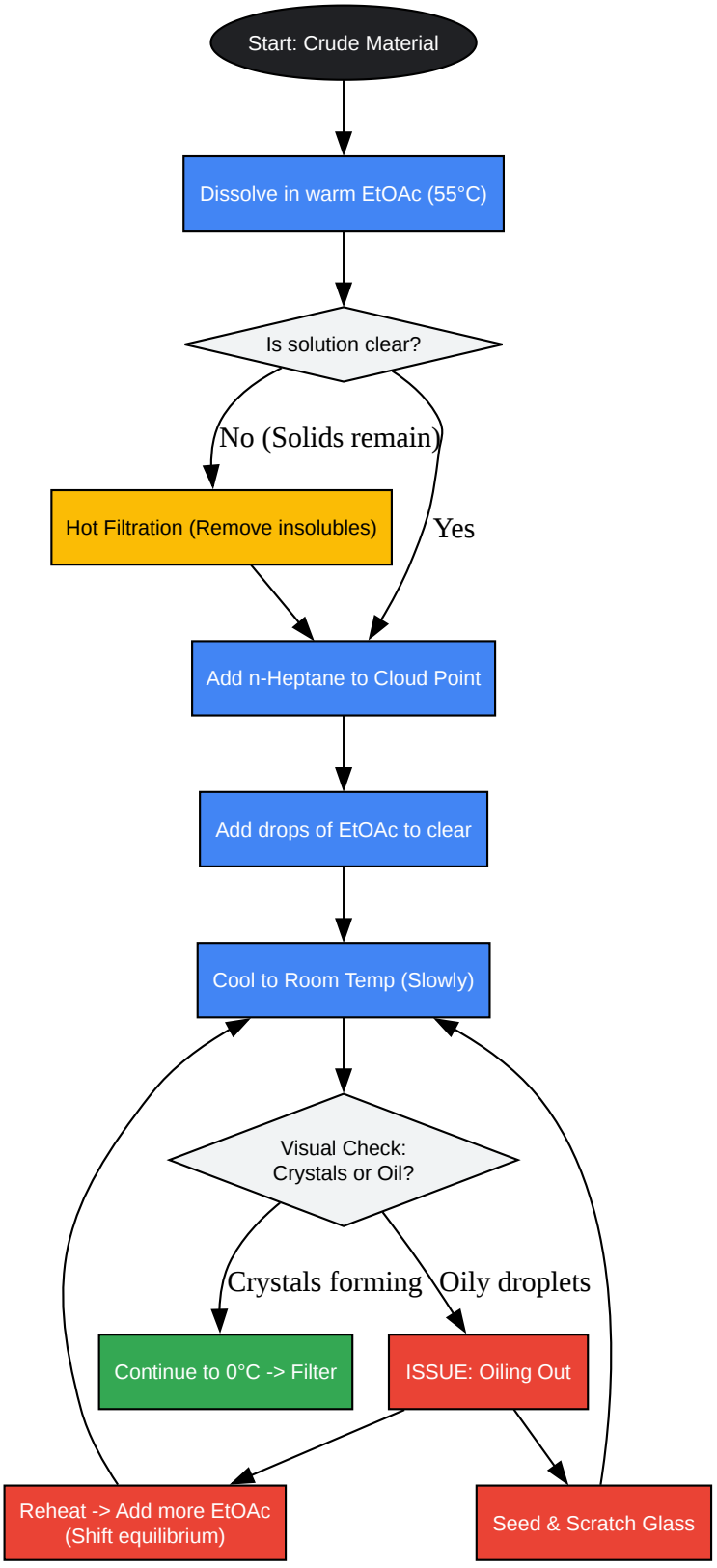
- Allow the flask to cool to room temperature (20-25°C) undisturbed for 2 hours.
  - Warning: Rapid cooling in an ice bath immediately will cause the product to crash out as an oil or amorphous powder.[2]
- Once crystals form at RT, place the flask in an ice bath (0-4°C) for 1 hour to maximize yield.

Phase D: Isolation

- Filter using a sintered glass funnel (vacuum).[2]
- Wash the cake with cold (0°C) 1:3 EtOAc:Heptane mixture.
- Dry in a vacuum oven at 35°C for 4-6 hours. Avoid temperatures >40°C to prevent sublimation or oxidation.[2]

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Visualization: Process Decision Tree



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Caption: Logic flow for the purification of **4-Chloro-2-methylthiazole-5-carbaldehyde**, emphasizing the critical decision point at the "Oiling Out" stage.

Troubleshooting Center (FAQ)

Issue 1: "My product is coming out as a yellow/orange oil, not crystals."

Diagnosis: This is "Oiling Out" (Liquid-Liquid Phase Separation).[2] It happens when the boiling point of the solvent is higher than the melting point of the solvated product, or when the solution is too concentrated (supersaturated).[2] Corrective Actions:

- Re-dissolve: Heat the mixture until the oil dissolves back into the solution.
- Adjust Solvent Ratio: Add more of the good solvent (EtOAc). You need to lower the saturation level so the product stays in solution until the temperature is lower.[2]
- Slower Cooling: Wrap the flask in aluminum foil or a towel to slow the cooling rate.[2] This allows the molecules time to align into a lattice rather than crashing out as amorphous oil.[2]

Issue 2: "The crystals are dark brown/red."[2]

Diagnosis: Oxidation or polymerization impurities.[2] Thiazole aldehydes can auto-oxidize to carboxylic acids or form dimers.[2] Corrective Actions:

- Charcoal Wash: During the hot dissolution phase (Phase A), add Activated Carbon (5 wt%).[2] Stir for 10 minutes, then filter hot through Celite.
- Bisulfite Adduct (Advanced): If simple recrystallization fails, convert the aldehyde to its Sodium Bisulfite adduct (solid), wash the solid with organics to remove impurities, and then regenerate the aldehyde with base.[2]

Issue 3: "Low recovery yield (<50%)."

Diagnosis: Product is too soluble in the mother liquor.[2] Corrective Actions:

- Concentrate Mother Liquor: Evaporate the filtrate to half volume and repeat the cooling process to harvest a "second crop."

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- Check Solubility: If EtOAc holds too much product, switch to a Toluene/Heptane system, as the thiazole is less soluble in Toluene than in EtOAc.[2]

Quality Control & Validation

Before using the purified material in the next step (e.g., Dasatinib synthesis intermediates), validate purity using these parameters:

Test	Expected Result	Failure Indicator
HPLC (UV 254nm)	> 98.0% Area	Extra peak at RRT ~0.8 (Carboxylic acid oxidation product).[2]
1H-NMR (CDCl3)	Distinct singlet (CHO) at ~10.0 ppm.[2]	Broad singlet at ~11.0 ppm (Acid -COOH).[2]
Appearance	Off-white to pale yellow crystalline solid.[2]	Dark orange/brown sticky solid (indicates degradation).[2]

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